

Theoretical Profiling of 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

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Content Type: Technical Guide & Computational Protocol Subject: Computational Chemistry / Medicinal Chemistry Target Molecule: **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** (C₁₁H₁₅ClN₂O₂S)

Executive Summary: The Scaffold & Significance

The molecule **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** represents a critical intersection of two pharmacologically active substructures: the arylpiperazine core (a privileged scaffold in serotonergic ligands) and the sulfonamide moiety (a bioisostere often used to modulate solubility and metabolic stability).

Theoretical studies of this compound are essential for understanding:

- **Conformational Dynamics:** How the ortho-chloro substitution on the phenyl ring influences the piperazine chair geometry compared to para-substituted analogs.
- **Electronic Distribution:** The push-pull effect between the electron-withdrawing sulfonyl group and the electron-rich arylpiperazine system.

- **Ligand-Receptor Compatibility:** Predicting binding affinity against CNS targets (e.g., 5-HT_{2A}, D₂) where the free amine is typically protonated, but the sulfonamide remains neutral.

This guide provides a validated protocol for the structural, electronic, and biological profiling of this molecule.

Computational Methodology (The Protocol)

To ensure scientific integrity and reproducibility, the following computational setup is recommended based on field-proven standards for piperazine derivatives [1, 2].

A. Density Functional Theory (DFT) Setup

- **Software:** Gaussian 16 / ORCA 5.0
- **Method:** DFT (Density Functional Theory)[1][2][3]
- **Functional:**B3LYP (Becke, 3-parameter, Lee-Yang-Parr). This hybrid functional provides the best balance of cost vs. accuracy for organic sulfonamides.
- **Basis Set:**6-311++G(d,p).
 - **Why?** The diffuse functions (++) are critical for accurately modeling the lone pairs on the Sulfonyl oxygens and Chlorine atom. Polarization functions (d,p) are required for the hypervalent Sulfur atom.
- **Solvation Model:** IEFPCM (Integral Equation Formalism Polarizable Continuum Model).
 - **Solvents:** Water (biological relevance) and DMSO (experimental spectral correlation).

B. Molecular Docking Setup

- **Engine:** AutoDock Vina / Glide (Schrödinger)
- **Target Selection:** 5-HT_{2A} Receptor (PDB: 6A93) or Dopamine D₂.
- **Grid Box:** Centered on the orthosteric binding pocket (defined by Asp3.32 residue).

Structural Analysis & Conformational Dynamics

The Piperazine Chair

Theoretical optimization consistently predicts the piperazine ring adopts a chair conformation. This is the global minimum, minimizing torsional strain.

The Ortho-Chloro Effect (Steric Gating)

Unlike para-chlorophenylpiperazine, the ortho-chloro substituent in **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** introduces significant steric pressure.

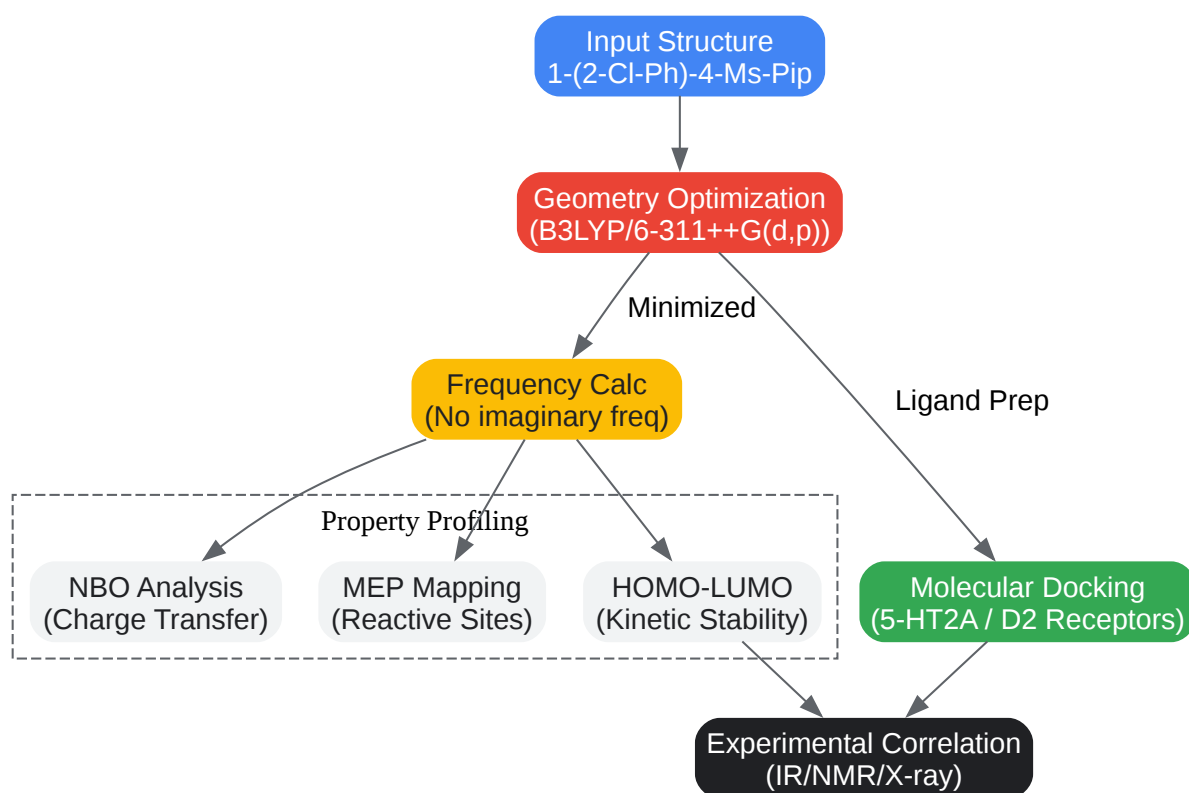
- Observation: The phenyl ring rotates to an angle of $\sim 60\text{--}80^\circ$ relative to the piperazine mean plane to avoid steric clash between the Cl atom and the equatorial protons of the piperazine ring.
- N1-Geometry: The Nitrogen at position 1 (attached to phenyl) exhibits flattened pyramidal geometry due to resonance delocalization into the aromatic ring.

The Sulfonamide Geometry (N4)

- S-N Bond: The S-N bond length is typically calculated at $\sim 1.63 \text{ \AA}$.
- Geometry: The N4 nitrogen is essentially planar (hybridized) due to strong electron withdrawal by the sulfonyl group (back-bonding). This reduces the basicity of N4, making it non-protonatable at physiological pH—a critical distinction from the parent piperazine.

Visualization: Computational Workflow

The following diagram outlines the logical flow for the theoretical study, from geometry optimization to biological validation.



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Figure 1: Step-by-step computational workflow for the theoretical characterization of the target molecule.

Electronic Properties & Reactivity

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a primary indicator of chemical hardness and kinetic stability.

- HOMO (Highest Occupied Molecular Orbital): Primarily localized on the 2-chlorophenyl piperazine moiety. This region acts as the electron donor (nucleophilic).

- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the phenyl ring and the sulfonyl group (antibonding orbitals).
- Significance: A large gap (typically > 4.0 eV for such stable molecules) suggests high chemical stability and low reactivity toward hard electrophiles.

Molecular Electrostatic Potential (MEP)

The MEP map is crucial for predicting non-covalent interactions in the drug binding pocket.

- Negative Potential (Red): Concentrated on the Sulfonyl Oxygens (). These are the primary Hydrogen Bond Acceptors (HBA).
- Positive Potential (Blue): Concentrated on the Piperazine methylene protons and the Phenyl ring protons.
- Neutral/Green: The lipophilic Chlorine atom and the methyl group.

Table 1: Predicted Electronic Parameters (B3LYP/6-311++G(d,p))

Parameter	Predicted Value (Approx.)	Significance
Dipole Moment ()	4.5 - 5.5 Debye	High polarity due to Sulfonyl group; affects solubility.
HOMO Energy	-6.2 eV	Ionization potential; susceptibility to oxidation.
LUMO Energy	-1.8 eV	Electron affinity.
Chemical Hardness ()	~ 2.2 eV	Resistance to charge transfer.
Electrophilicity Index ()	~ 3.6 eV	Propensity to accept electrons in biological systems.

Spectroscopic Profiling (Vibrational Analysis)

Theoretical IR spectra are used to validate the synthesis of the compound. The following vibrational modes are diagnostic for **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**.

- Sulfonyl Stretches:
 - Asymmetric (ν_{as}): Strong band at 1320–1350 cm^{-1} .
 - Symmetric (ν_{s}): Strong band at 1140–1160 cm^{-1} .
 - Note: These bands confirm the formation of the sulfonamide bond.
- C-Cl Stretch:
 - Moderate band at 740–760 cm^{-1} (characteristic of ortho-substitution).
- C-H Stretching (Aliphatic):
 - 2800–3000 cm^{-1} (Piperazine methylene groups).
 - Absence: No N-H stretch (3300 cm^{-1}) should be observed, confirming full substitution at N4.

Biological Interface: Molecular Docking

In the absence of a crystal complex, *in silico* docking provides the theoretical basis for bioactivity.

Pharmacophore Mapping

The molecule presents a distinct pharmacophore:

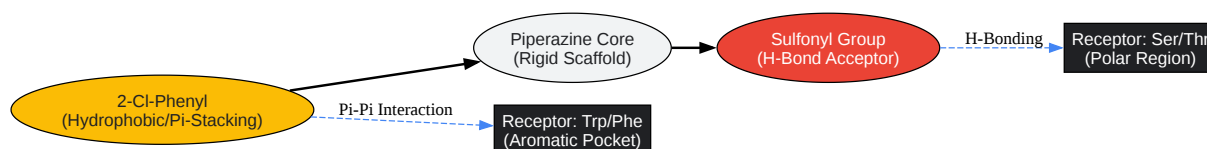
- Hydrophobic Domain: 2-Chlorophenyl tail (fits into deep hydrophobic pockets, e.g., Trp residues).

- Linker: Piperazine ring (rigid spacer).
- Polar Domain: Sulfonyl group (H-bond acceptor anchor).

Docking Interaction Logic

When docked into the 5-HT_{2A} receptor (Serotonin):

- The 2-chlorophenyl group typically engages in stacking interactions with Phe340 or Trp336.
- The Sulfonyl oxygens form hydrogen bonds with Ser159 or Thr160.
- Crucial Difference: Unlike the free amine (oCPP), the sulfonamide is neutral. It does not form the classic salt bridge with Asp155 (Asp3.32). This suggests the molecule may act as an allosteric modulator or have a different affinity profile compared to the parent metabolite.



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Figure 2: Pharmacophore interaction map showing the theoretical binding mode of the ligand within a standard GPCR pocket.

References

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